

(R)-PF-04991532: A Technical Guide to Its Patent and Intellectual Property Landscape

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Compound of Interest

Compound Name: (R)-PF-04991532

Cat. No.: B10854315

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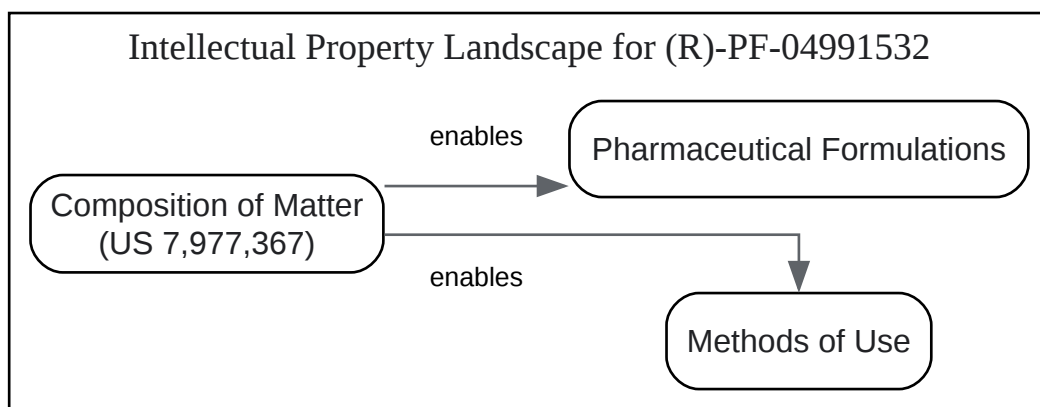
(R)-PF-04991532 is a potent and hepatoselective glucokinase activator that was under development by Pfizer for the treatment of type 2 diabetes mellitus. This technical guide provides an in-depth overview of the intellectual property surrounding this compound, its mechanism of action, and key experimental data for researchers, scientists, and drug development professionals. While clinical trials for PF-04991532 have been halted, the compound remains a significant tool for studying hepatic glucose metabolism.^{[1][2]} Pfizer has made the compound commercially available through Sigma-Aldrich and provides it free of charge through their Compound Gift Program.^{[1][2]}

Intellectual Property

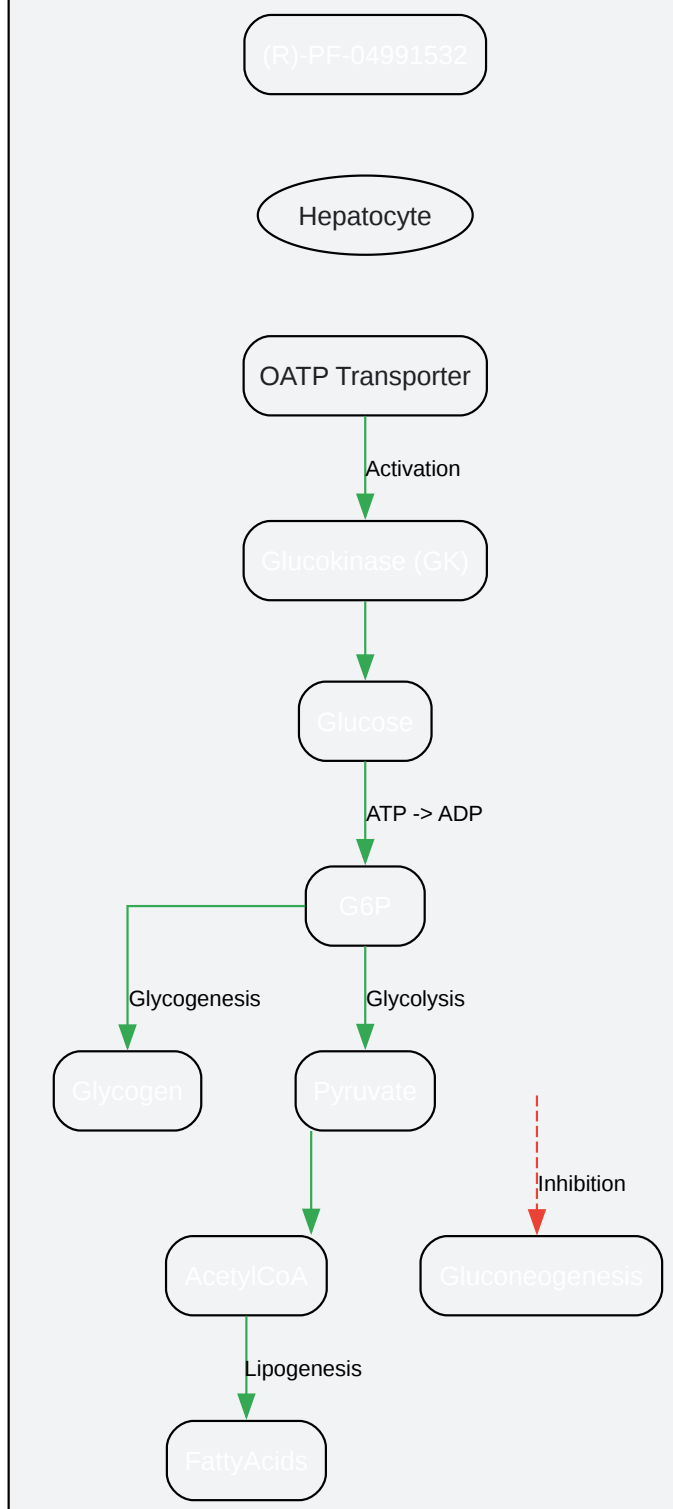
The core intellectual property for PF-04991532 is centered around its composition of matter, methods of use, and pharmaceutical formulations.

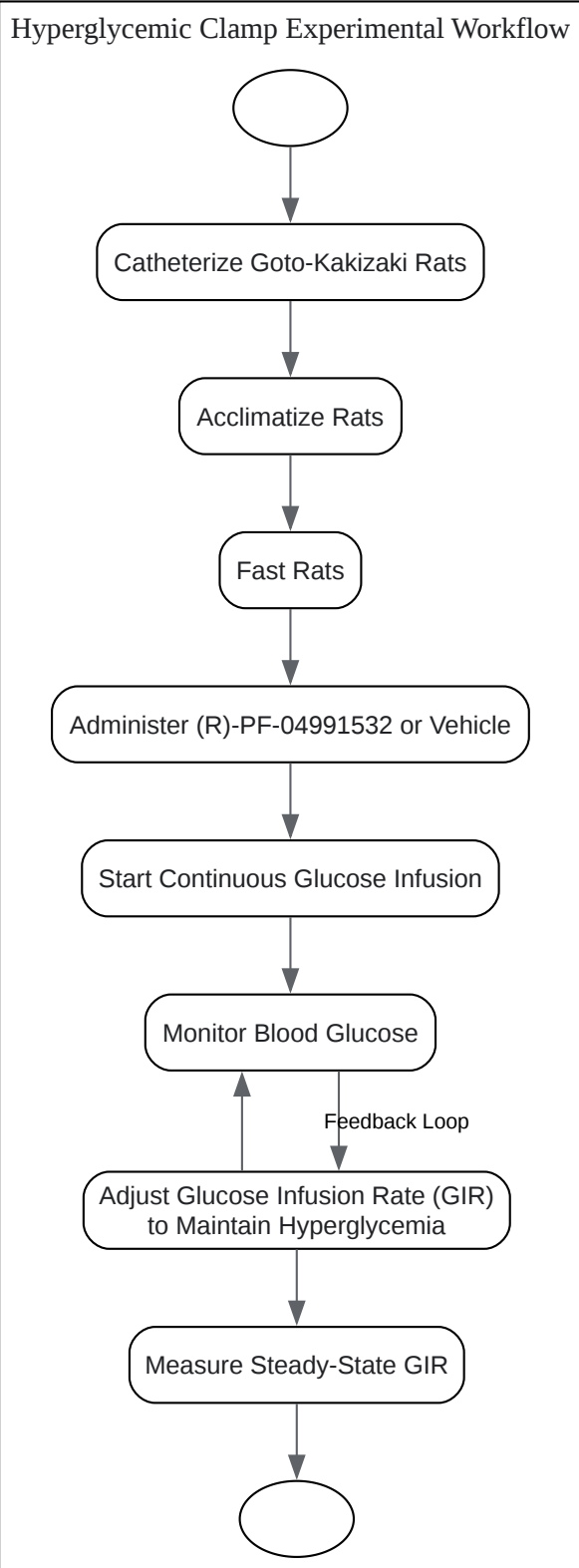
Composition of Matter

The primary patent covering the composition of matter for PF-04991532 is US Patent 7,977,367.^{[1][2]} The patent claims the chemical structure of (S)-6-(3-Cyclopentyl-2-(4-(trifluoromethyl)-1H-imidazol-1-yl)propanamido)nicotinic acid and its pharmaceutically acceptable salts.



Hepatic Glucokinase Activation by (R)-PF-04991532





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References

- 1. The Hepatoselective Glucokinase Activator PF-04991532 Ameliorates Hyperglycemia without Causing Hepatic Steatosis in Diabetic Rats | PLOS One [journals.plos.org]
- 2. The Hepatoselective Glucokinase Activator PF-04991532 Ameliorates Hyperglycemia without Causing Hepatic Steatosis in Diabetic Rats - PMC [pmc.ncbi.nlm.nih.gov]
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